comparison of DiSBAC2(3) sensitivity versus ANNINE-6plus

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Compound of Interest	
Compound Name:	*Einecs 256-325-5*
CAS No.:	*47623-98-3*
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Precision Voltage Imaging: DiSBAC2(3) vs. ANNINE-6plus

A Senior Scientist's Guide to Selecting the Right Voltage Sensor

In the landscape of optical electrophysiology, the choice between DiSBAC2(3) (typically utilized in a FRET pair with CC2-DMPE) and ANNINE-6plus represents a fundamental divergence in experimental philosophy: High-Throughput Sensitivity versus Ultrafast Temporal Fidelity.

This guide dissects the mechanistic, operational, and performance differences between these two probes. It is designed to move beyond brochure specifications and address the causality behind their performance, enabling you to design self-validating protocols for your specific biological questions.

Part 1: Executive Technical Summary

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Feature	DiSBAC2(3) / CC2-DMPE System	ANNINE-6plus
Primary Mechanism	Translocation FRET: Voltage-dependent redistribution of anionic dye relative to membrane-bound donor.	Electrochromism (Stark Effect): Direct interaction of the electric field with the chromophore's electron density.
Response Speed	Slow (Milliseconds): Limited by membrane translocation kinetics (~50-500 ms).	Ultrafast (Nanoseconds): Limited only by photon integration time (< 1 µs).
Sensitivity	High Amplitude: Ratiometric changes of 10–100% per 100 mV. Ideal for detecting steady-state shifts.	High Fidelity: ~30–50% per 100 mV (TPE optimized). Strictly linear response.
Linearity	Non-Linear: Sigmoidal/logarithmic response; prone to saturation.	Linear: Perfectly linear over the physiological range (-100 to +100 mV).
Key Application	High-Throughput Screening (HTS): Ion channel drug discovery, resting potential assays.	Functional Imaging: Resolving single Action Potentials (APs), dendritic integration, sub-threshold events.[1]

Part 2: DiSBAC2(3) – The HTS Workhorse

Mechanism of Action: The FRET "Ruler"

DiSBAC2(3) is rarely used alone in high-level applications; it is the acceptor in a FRET pair with the coumarin-lipid donor CC2-DMPE.

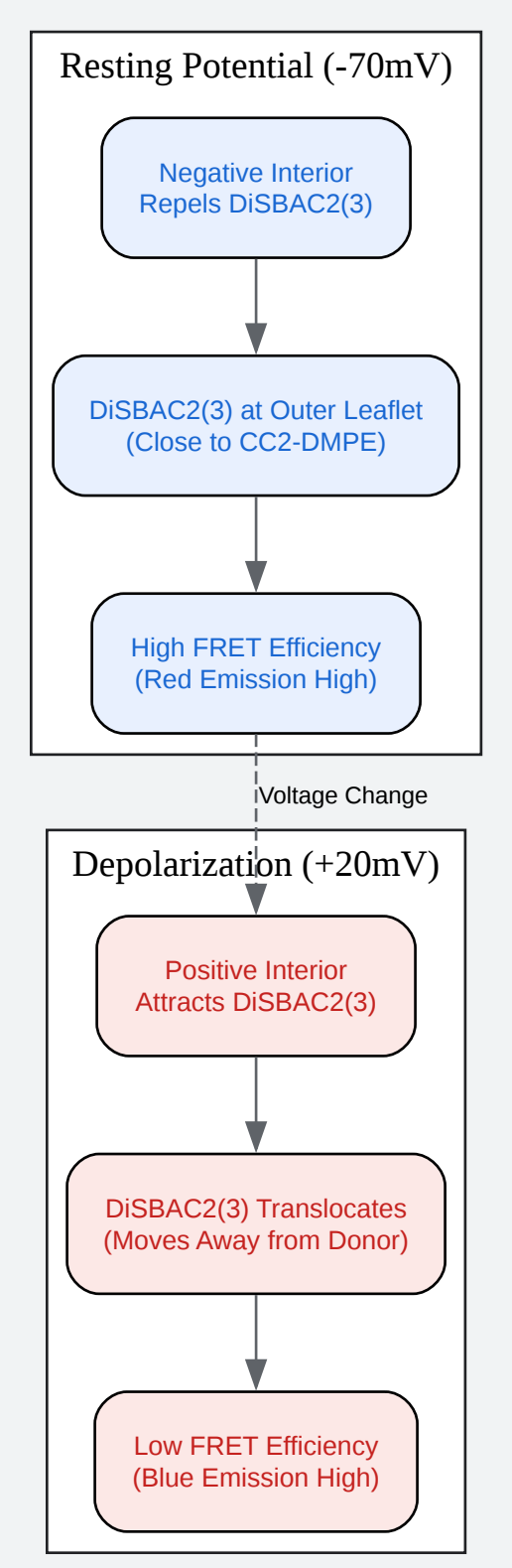
- Resting State (Hyperpolarized): The cell interior is negative. DiSBAC2(3) is anionic (negatively charged) and mobile. It is repelled to the extracellular face of the membrane, where it sits in close proximity to the membrane-bound CC2-DMPE (donor). Result: High FRET efficiency (Donor Quenched, Acceptor Fluorescent).

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- Depolarized State: The cell interior becomes positive. DiSBAC2(3) translocates into the hydrophobic membrane core or to the inner leaflet, moving away from the surface-bound CC2-DMPE. Result: FRET is disrupted (Donor Bright, Acceptor Dim).

This translocation is a physical movement of molecules, which explains the slow response time.

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Caption: DiSBAC2(3) relies on physical translocation across the membrane, creating a robust but slow ratiometric signal.

Validated Protocol: HTS Ion Channel Screening

Objective: Screen compound library for NaV1.7 inhibition.

- Cell Prep: Use HEK293 cells stably expressing NaV1.7. Plate in 384-well black-wall plates.
- Dye Loading (Sequential):
  - Step A: Load CC2-DMPE (Donor) first.[2] 5 µM in dye-free buffer for 30 mins at RT. Wash 2x to remove background.
  - Step B: Load DiSBAC2(3) (Acceptor) + VABSC-1 (background suppressor). 10 µM concentration.[2][3] Do not wash. DiSBAC2(3) must be present in the bulk solution to maintain equilibrium.
- Detection: Use a FLIPR or similar plate reader.
  - Excitation: 405 nm (excites CC2-DMPE).
  - Emission 1: 460 nm (Coumarin/Blue - increases on depolarization).
  - Emission 2: 580 nm (Oxonol/Red - decreases on depolarization).
- Data Analysis: Calculate Ratio (Em460 / Em580).
  - Why Ratiometric? It cancels out well-to-well variability in cell density and dye loading, essential for HTS Z-factors > 0.5.

Critical Caveat: DiSBAC2(3) is a known potentiator of GABA_A receptors. Do not use this dye for screening GABA modulators without stringent controls, as it can act like a barbiturate, altering the very currents you are measuring.

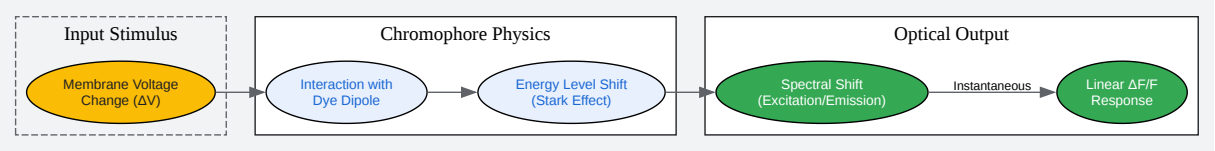
Part 3: ANNINE-6plus – The Physicist's Choice

Mechanism of Action: The Electrochromic Effect

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ANNINE-6plus is a pure electrochromic dye.[1][4][5][6][7] It does not move. It is rigidly embedded in the outer leaflet of the membrane.

- The Stark Effect: When an electric field (voltage) changes across the membrane, it interacts directly with the dipole moment of the dye molecule. This shifts the energy levels of the ground and excited states.
- Result: The excitation and emission spectra shift (typically blue-shifted upon hyperpolarization, red-shifted upon depolarization).
- Speed: The electron cloud redistribution happens in femtoseconds. The fluorescence response is limited only by the excited state lifetime (nanoseconds).



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Caption: ANNINE-6plus utilizes the Stark effect for a lag-free, linear voltage response.

Validated Protocol: Two-Photon (2P) Dendritic Imaging

Objective: Resolve back-propagating action potentials in single dendritic spines.

- Dye Solubility: ANNINE-6plus has two positive charges, making it more water-soluble than its predecessor ANNINE-6.[5][8] However, for stock solutions, use DMSO or Ethanol.
- Loading (Single Cell):
  - Use a patch pipette containing 30-50 µM ANNINE-6plus.
  - Wait 15-20 minutes for the dye to diffuse into the membrane of the soma and dendrites.

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- Note: Internal loading labels the inner leaflet. The voltage polarity response will be inverted compared to external loading.

- Excitation Strategy (The "Red Edge" Trick):
  - To maximize sensitivity (dF/F), do not excite at the peak absorption.
  - Excite at the red spectral edge (e.g., 1020-1040 nm for 2P).
  - Why? According to Kuhn et al., the spectral shift causes the largest relative change in absorption probability at the steepest slope of the spectrum (the edge). This can boost sensitivity to >50% per 100 mV.[9]
- Imaging: Perform line-scans (1-2 kHz) across the dendrite.
- Validation: The signal must be linear. A 10 mV hyperpolarization should yield exactly 10% of the signal of a 100 mV depolarization (with opposite sign).

Part 4: Comparative Analysis

Quantitative Performance Matrix

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Metric	DiSBAC2(3) / CC2-DMPE	ANNINE-6plus
Response Time (τ)	Slow: 50–500 ms (Limited by translocation)	Ultrafast: < 1 µs (Limited by imaging hardware)
Sensitivity (dF/F)	High: 10–100% per 100 mV (Ratiometric)	Moderate to High: 30–50% per 100 mV (Spectral Edge TPE)
Linearity	Sigmoidal: Saturates at extreme voltages.	Strictly Linear: No saturation in physiological range.
Toxicity	High: Potentiates GABA_A receptors (acts like barbiturate).[10]	Low: Generally inert, but phototoxicity possible at high laser power.
Spectral Window	Dual: Exc 405 nm / Em 460 & 580 nm.	Single: Exc 488 nm (1P) or 1020 nm (2P) / Em 560-650 nm.
Primary Use Case	HTS: Screening thousands of compounds for steady-state effects.	Functional Imaging: Resolving single action potentials and sub-threshold events.[1]

The "GABA Trap"

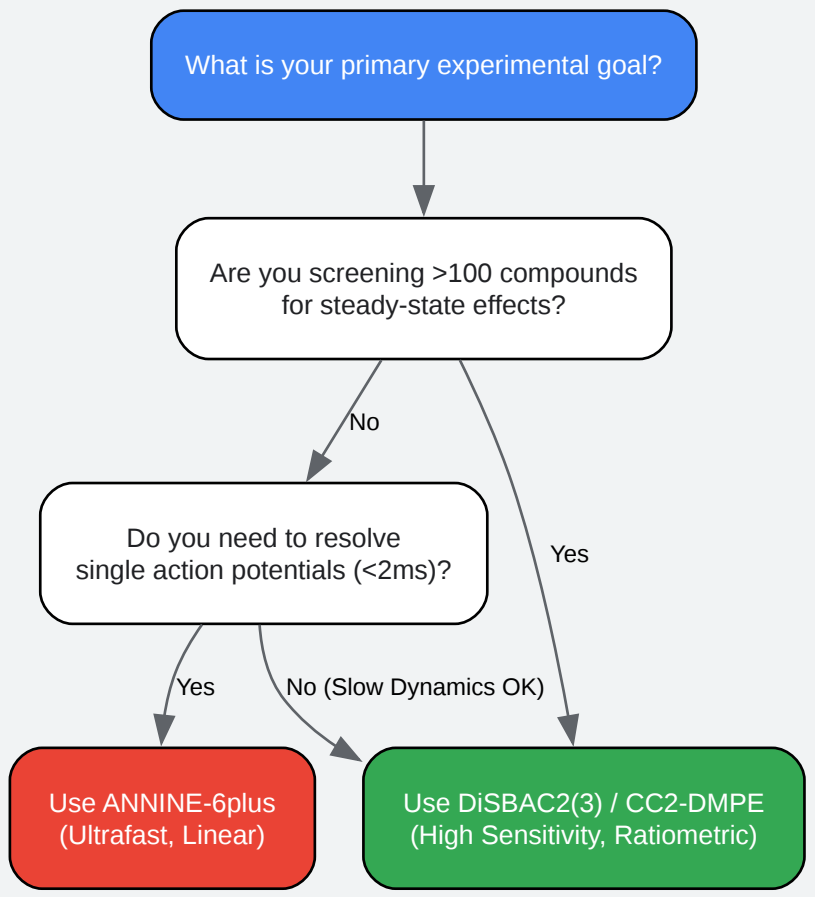
A critical flaw in DiSBAC2(3) usage is its interaction with GABA_A receptors. Several studies have shown that DiSBAC2(3) acts as a positive allosteric modulator, significantly potentiating GABA-induced currents.

- Implication: If you are screening for GABA modulators, DiSBAC2(3) will introduce a massive false-positive rate or mask subtle effects.
- Solution: Use ANNINE-6plus or a genetically encoded voltage indicator (GEVI) for GABA-sensitive assays.

Part 5: Decision Framework

Use the following logic to select the appropriate tool for your experiment:

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Caption: Decision tree for selecting between DiSBAC2(3) and ANNINE-6plus based on temporal requirements.

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